

Personal protective equipment for handling 16-O-Methylcafestol

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Compound of Interest

Compound Name: 16-O-Methylcafestol

Cat. No.: B593698

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Essential Safety and Handling Guide for 16-O-Methylcafestol

This document provides crucial safety and logistical information for the handling and disposal of **16-O-Methylcafestol** (CAS No. 108214-28-4). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification and Safety Data

According to the Globally Harmonized System (GHS), **16-O-Methylcafestol** is not classified as a hazardous substance.^[1] However, adherence to standard laboratory safety protocols is essential. The following table summarizes the primary safety ratings.

| Hazard Classification | Rating | System | Interpretation |
|-----------------------|--------|-----------------|---|
| Health | 0 | NFPA, HMIS | No hazard beyond that of ordinary combustible material. |
| Flammability | 0 | NFPA, HMIS | Will not burn under normal fire conditions. |
| Reactivity | 0 | NFPA, HMIS | Normally stable, even under fire exposure conditions, and is not reactive with water. |
| Water Hazard Class | 1 | Self-assessment | Slightly hazardous for water. |

Chemical and Physical Properties

| Property | Value |
|---------------------|--|
| CAS Number | 108214-28-4 |
| Molecular Formula | C ₂₁ H ₃₀ O ₃ [1] |
| Molecular Weight | 330.46 g/mol [1] |
| Appearance | White to off-white powder [2] |
| Storage Class | 11 - Combustible Solids |
| Storage Temperature | Store at -20°C [2] |

Operational and Disposal Plans

The following sections provide step-by-step procedures for the safe handling and disposal of **16-O-Methylcafestol**.

Personal Protective Equipment (PPE) Plan

While **16-O-Methylcafestol** is not classified as hazardous, a cautious approach requires the use of standard laboratory PPE to minimize any potential for exposure.

- **Eye Protection:** Wear safety glasses with side shields or goggles that are compliant with government standards such as NIOSH (US) or EN 166 (EU).[1]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[3] Due to a lack of specific permeation data, gloves should be inspected before use and replaced immediately if contaminated or damaged.[4]
- **Body Protection:** A standard laboratory coat should be worn to prevent skin contact.[4] Ensure it is properly buttoned.
- **Respiratory Protection:** Under conditions of normal use and with adequate ventilation, respiratory protection is not required. If fine dust may be generated, a NIOSH-approved N95 respirator may be used.

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- **Step 1:** Upon receipt, visually inspect the container for any damage or leaks.
- **Step 2:** Store the container in a cool, dry, and well-ventilated place as recommended.[1] The compound should be stored at -20°C for long-term stability.[2]
- **Step 3:** Keep the container tightly sealed to prevent contamination.[1]

2. Preparation and Use:

- **Step 1:** Before handling, ensure all required PPE is correctly worn.
- **Step 2:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any fine powder.
- **Step 3:** Avoid the formation of dust during weighing and transfer.[1]
- **Step 4:** After handling, wash hands thoroughly with soap and water.

3. Spill Response:

- Step 1: In case of a spill, ensure the area is well-ventilated.
- Step 2: For a dry spill, carefully sweep up the material to avoid generating dust.[\[1\]](#)
- Step 3: Place the swept material into a suitable, labeled, and closed container for disposal.
[\[1\]](#)
- Step 4: Clean the spill area with a damp cloth. Do not allow the product to enter drains.[\[1\]](#)

Disposal Plan: Step-by-Step Procedures

1. Waste Collection:

- Step 1: Collect all waste material (including spilled compound and contaminated disposables like gloves and wipes) in a suitable, clearly labeled, and closed container.[\[1\]](#)
- Step 2: Store the waste container in a designated, secure area away from incompatible materials.

2. Final Disposal:

- Step 1: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.
- Step 2: Do not dispose of the material down the drain or into the environment.[\[1\]](#) It is slightly hazardous to water.

First Aid Measures

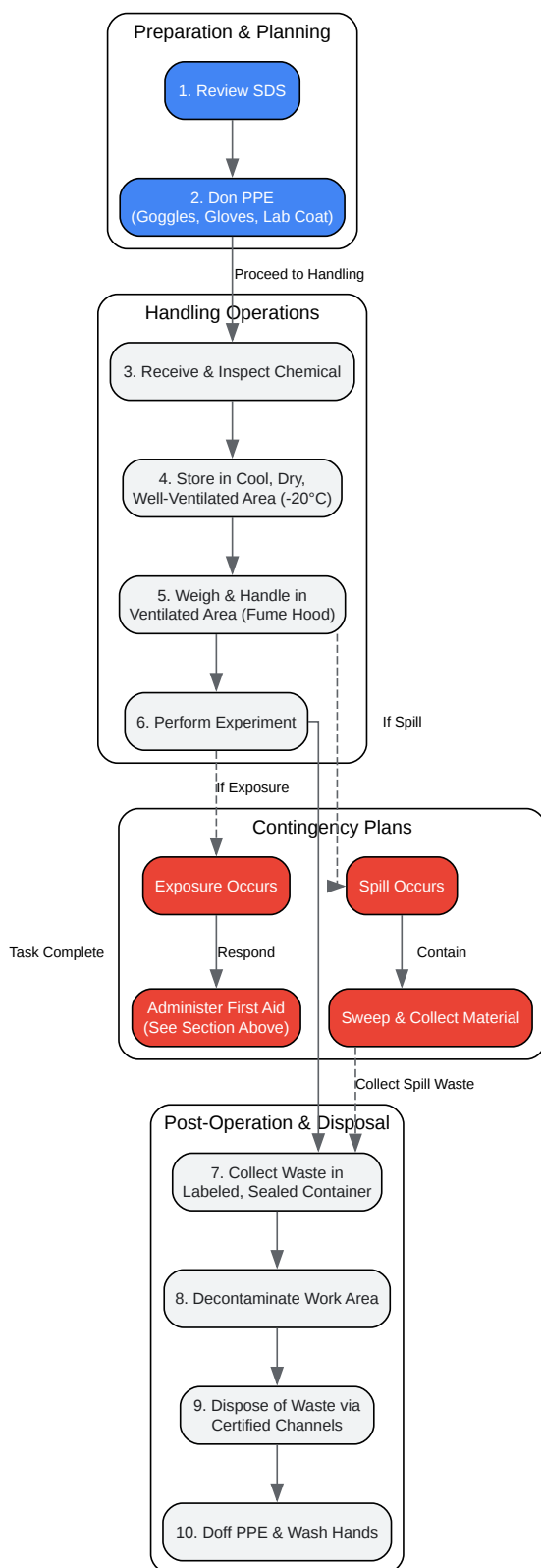
In the event of exposure, follow these immediate procedures. No special measures are generally required, and no delayed symptoms have been identified.

- Inhalation: Move the person to fresh air. If any symptoms or complaints arise, consult a doctor.

- Skin Contact: Wash the affected area with soap and plenty of water. The product is generally not an irritant.^[1]
- Eye Contact: Immediately rinse the opened eye for several minutes under running water.
- Ingestion: Rinse the mouth with water. Never give anything by mouth to an unconscious person. If symptoms persist, seek medical advice.^[1]

Workflow Visualization

The following diagram illustrates the complete lifecycle for handling **16-O-Methylcafestol** in a laboratory setting.



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Caption: Workflow for Safe Handling and Disposal of **16-O-Methylcafestol**.

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